

Unveiling the Therapeutic Potential of Isocorydine: A Technical Guide

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Compound of Interest

Compound Name: *Isocorydine*

Cat. No.: B1672225

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For Researchers, Scientists, and Drug Development Professionals

Isocorydine, a naturally occurring aporphine alkaloid found in various plants of the Papaveraceae family, is emerging as a compound of significant pharmacological interest.^[1] Extensive research has begun to illuminate its diverse therapeutic properties, particularly in the realms of oncology and immunology. This technical guide provides an in-depth overview of the core pharmacological properties of **isocorydine**, presenting key quantitative data, detailed experimental methodologies, and visual representations of its mechanisms of action to support further investigation and drug development endeavors.

Anticancer Properties

Isocorydine has demonstrated notable anticancer activity against several cancer cell lines, primarily through the induction of cell cycle arrest and apoptosis. Its efficacy has been particularly highlighted in hepatocellular carcinoma (HCC), where it has been shown to inhibit cell proliferation and tumorigenicity.^{[2][3]}

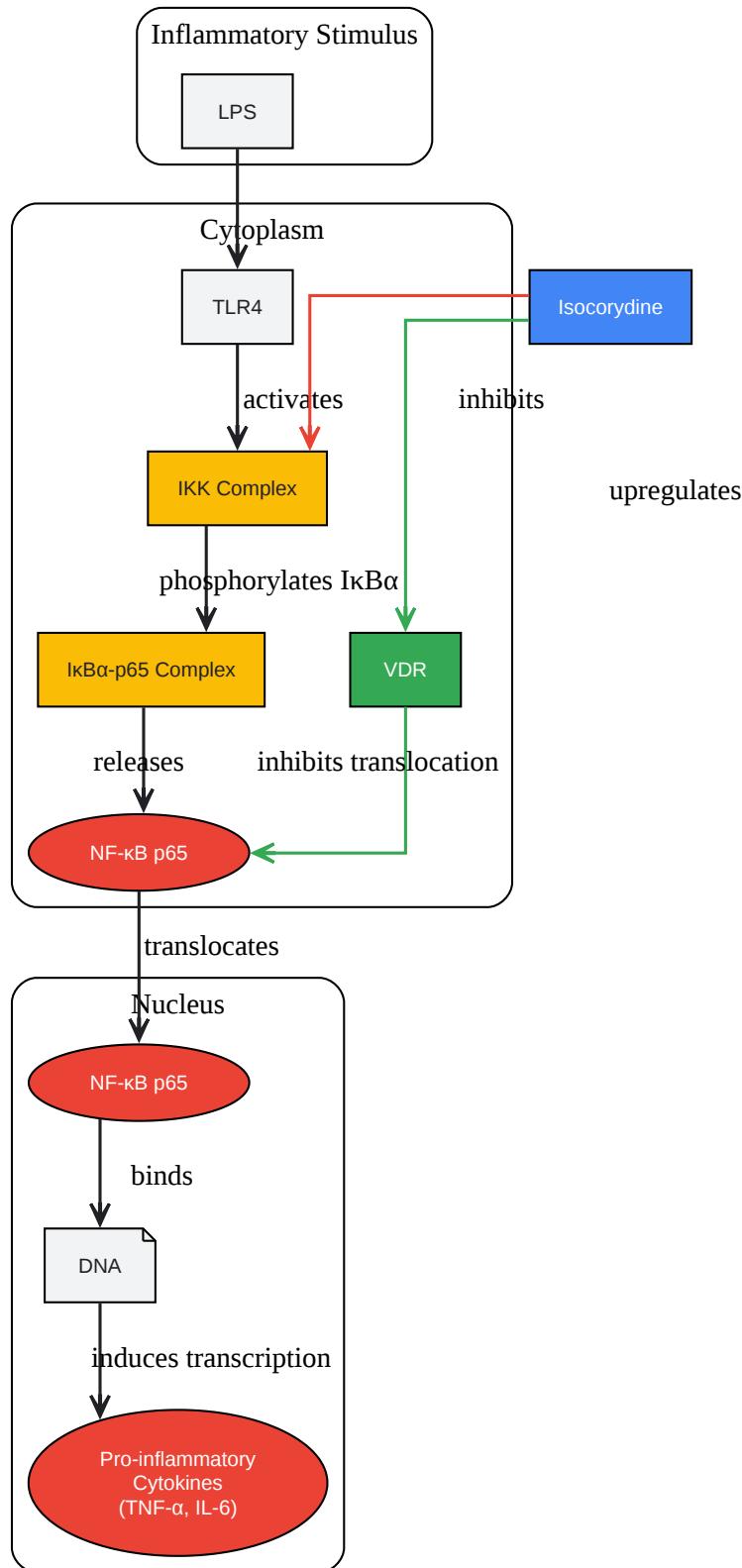
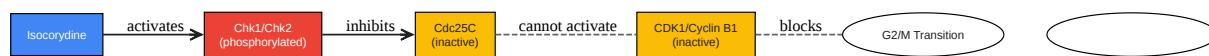
Quantitative Data: In Vitro Anticancer Activity

The following table summarizes the half-maximal inhibitory concentration (IC50) values of **isocorydine** and its derivatives against various cancer cell lines, providing a comparative look at its potency.

Compound	Cell Line	Cancer Type	IC50 (µM)	Reference
Isocorydine	SMMC-7721	Hepatocellular Carcinoma	200 µg/ml	[2]
Isocorydine	Huh7	Hepatocellular Carcinoma	250 µg/ml	[2]
Isocorydine	PLC/PRF/5	Hepatocellular Carcinoma	300 µg/ml	[2]
8-Amino-isocorydine	A549	Lung Cancer	7.53	[4]
8-Amino-isocorydine	SGC7901	Gastric Cancer	14.80	[4]
8-Amino-isocorydine	HepG2	Hepatocellular Carcinoma	56.18	[4]
6a,7-dihydrogen-isocorydione	A549	Lung Cancer	8.59	[4]
6a,7-dihydrogen-isocorydione	SGC7901	Gastric Cancer	14.03	[4]
6a,7-dihydrogen-isocorydione	HepG2	Hepatocellular Carcinoma	20.42	[4]

Mechanism of Action: G2/M Cell Cycle Arrest

Isocorydine induces G2/M phase cell cycle arrest in hepatocellular carcinoma cells.[2] This is achieved through the modulation of key cell cycle regulatory proteins. Specifically, **isocorydine** treatment leads to an increase in the phosphorylation of Chk1 and Chk2, which in turn inhibits the activity of Cdc25C.[2] The inactivation of Cdc25C prevents the dephosphorylation and activation of the CDK1/cyclin B1 complex, a critical step for entry into mitosis.



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